

3-Aminobenzaldehyde Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Aminobenzaldehyde hydrochloride

Cat. No.: B137676

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Aminobenzaldehyde hydrochloride**. The information is intended to guide laboratory personnel in the safe use of this compound and to provide a framework for conducting risk assessments and developing standard operating procedures.

Chemical and Physical Properties

3-Aminobenzaldehyde hydrochloride is a colorless crystalline solid.^[1] It is soluble in water. ^[1] While specific quantitative data for the hydrochloride salt is limited, the properties of the parent compound, 3-aminobenzaldehyde, are well-documented.

| Property | Value | Reference |
|---------------------|------------------------------------|-----------|
| Molecular Formula | C ₇ H ₈ ClNO | [2] |
| Molecular Weight | 157.6 g/mol | [2] |
| Appearance | Colorless crystalline solid | [1] |
| Solubility | Good solubility in water | [1] |
| Storage Temperature | 2-8°C, under inert gas | |

Hazard Identification and Classification

While a specific GHS classification for **3-Aminobenzaldehyde hydrochloride** is not consistently available, the parent compound, 3-aminobenzaldehyde, is classified as a hazardous material.^[3] It is considered toxic by inhalation, ingestion, and skin contact.^[3]

GHS Hazard Statements for 3-Aminobenzaldehyde:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Users should handle **3-Aminobenzaldehyde hydrochloride** with the same precautions as for a hazardous substance, assuming it presents similar risks.

Toxicological Data

Quantitative toxicological data for **3-Aminobenzaldehyde hydrochloride** is not readily available. The following data is for the parent compound, 3-aminobenzaldehyde.

| Metric | Value | Species | Reference |
|-------------|------------|---------|---------------------|
| LD50 (oral) | 1800 mg/kg | Rat | [3] |

First-Aid Measures

In the event of exposure, immediate action is critical. The following first-aid measures are recommended:

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][4] |
| Skin Contact | Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[2][4] |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor.[2][4] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][4] |

Handling and Storage

Proper handling and storage are essential to minimize risk.

Handling:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[4]
- Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][4]
- Avoid contact with skin, eyes, and respiratory tract.[1]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]

- Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Avoid dust formation and contact with the material.[\[2\]](#)[\[4\]](#) Use personal protective equipment, including chemical-impermeable gloves.[\[2\]](#)[\[4\]](#) Ensure adequate ventilation.[\[2\]](#)[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[2\]](#)[\[4\]](#)
- Containment and Cleaning Up: Collect the spilled material and arrange for disposal.[\[2\]](#)[\[4\]](#) Keep the chemical in suitable, closed containers for disposal.[\[2\]](#)

Experimental Protocols

General Handling Protocol for Reactive Aldehydes

This protocol outlines a general procedure for handling **3-Aminobenzaldehyde hydrochloride** in a research setting.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Gather all necessary reagents, equipment, and personal protective equipment (chemical-resistant gloves, safety goggles with side-shields, and a flame-resistant lab coat).
 - Have a quenching solution (e.g., a dilute solution of sodium bisulfite) and appropriate waste containers readily available.
- Dispensing:
 - Perform all manipulations of the solid compound within the chemical fume hood.

- Use a spatula to weigh the desired amount of **3-Aminobenzaldehyde hydrochloride** onto weighing paper or directly into a tared reaction vessel.
- Close the container tightly immediately after use.
- Reaction:
 - If dissolving the compound, add the solvent slowly to the solid to avoid splashing.
 - Maintain the reaction under an inert atmosphere if the reaction is sensitive to air or moisture.
 - Monitor the reaction for any signs of an uncontrolled exotherm.
- Work-up and Purification:
 - Quench any unreacted aldehyde with a suitable reagent, such as sodium bisulfite solution, before disposal or further processing.
 - Perform extractions and other purification steps within the fume hood.
- Waste Disposal:
 - Dispose of all waste, including contaminated gloves and weighing paper, in a designated hazardous waste container.
 - Do not dispose of **3-Aminobenzaldehyde hydrochloride** or its waste down the drain.

Aldehyde Chemical Reactivity Assay

This protocol describes a competitive binding assay to assess the reactivity of a test compound with an aldehyde-rich matrix. This can be adapted to evaluate the potential for off-target covalent binding of compounds derived from 3-Aminobenzaldehyde.

Materials and Reagents:

- Test compounds
- Radiolabeled probe (e.g., [¹⁴C]-labeled compound with known aldehyde reactivity)

- Aortic tissue homogenate (or other suitable aldehyde-rich biological matrix)
- Phosphate-buffered saline (PBS), pH 7.4
- Scintillation fluid
- Microcentrifuge tubes
- Incubator/shaker
- Scintillation counter

Procedure:

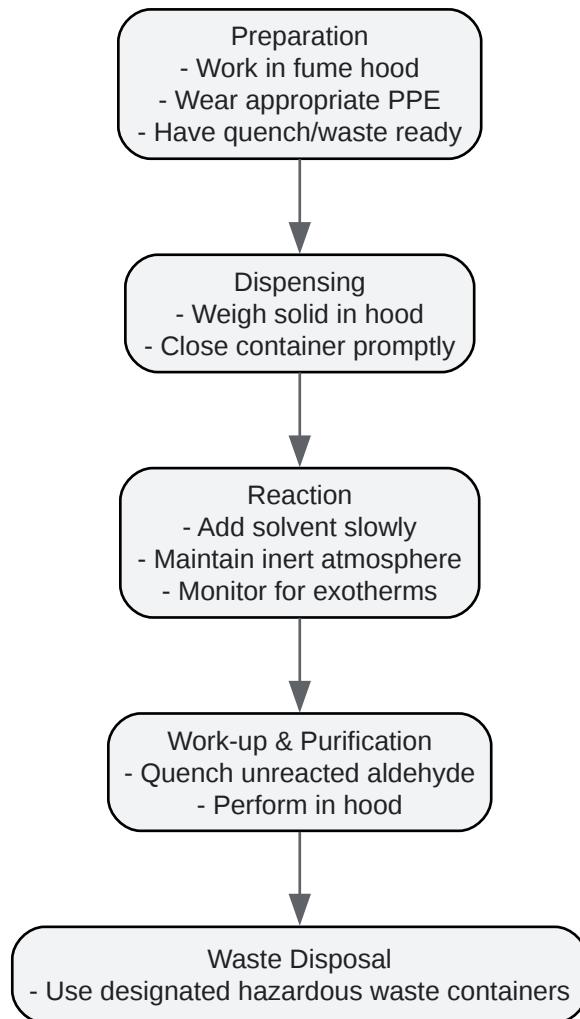
- Preparation of Aortic Homogenate: Homogenize fresh or frozen aortic tissue in ice-cold PBS to a final concentration of 10 mg/mL.
- Compound Incubation:
 - In microcentrifuge tubes, add the aortic homogenate.
 - Add the unlabeled test compound to achieve the desired final concentration.
 - Incubate at 37°C with gentle shaking for a predetermined time (e.g., 18 hours).
- Competitive Binding:
 - Following the initial incubation, add the radiolabeled probe to each tube at a known final concentration.
- Secondary Incubation: Incubate the samples for an additional period (e.g., 2 hours) at 37°C with gentle shaking.
- Washing:
 - Pellet the aortic tissue by centrifugation.
 - Discard the supernatant and wash the pellet multiple times with ice-cold PBS to remove unbound radioactivity.

- Quantification:
 - Resuspend the final pellet in a suitable volume of PBS.
 - Add scintillation fluid and quantify the amount of bound radiolabeled probe using a scintillation counter.
- Data Analysis: The reduction in the binding of the radiolabeled probe in the presence of the test compound, compared to a vehicle control, indicates the reactivity of the test compound with the aldehyde sites in the tissue homogenate.

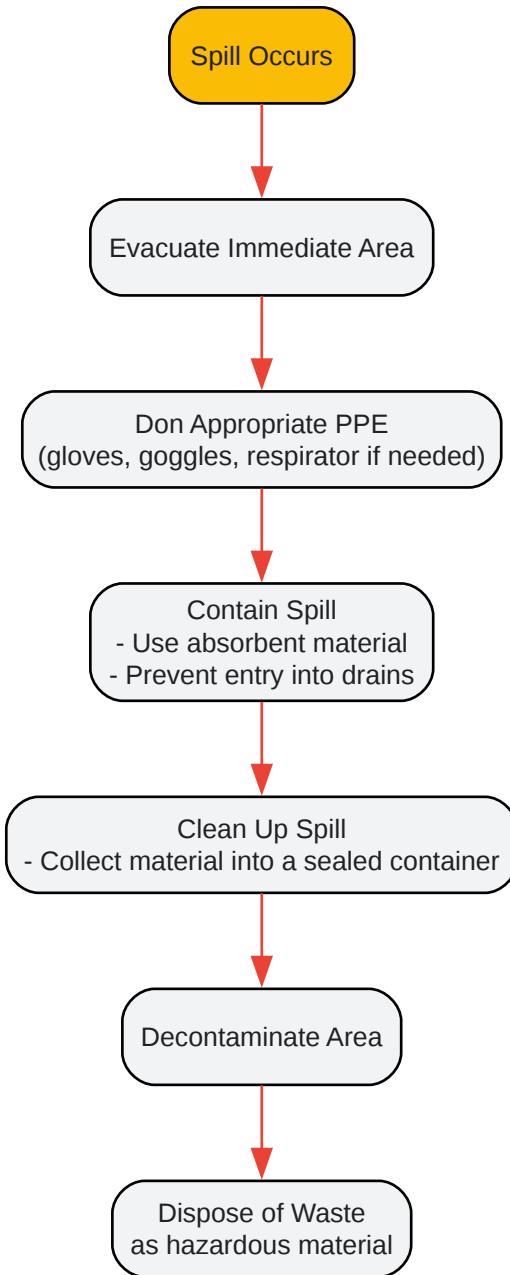
Visualizations

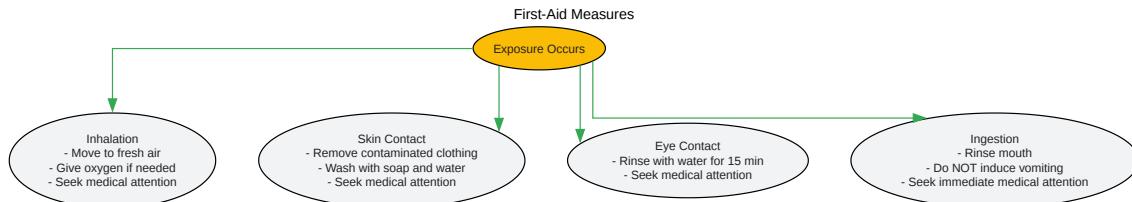
The following diagrams illustrate key safety and handling workflows for **3-Aminobenzaldehyde hydrochloride**.

General Handling Workflow



Spill Response Procedure





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